

Application Notes and Protocols for NRX- 252114-Mediated β-Catenin Degradation

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Compound of Interest		
Compound Name:	NRX-252114	
Cat. No.:	B11928317	Get Quote

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Introduction

NRX-252114 is a potent, small molecule "molecular glue" that enhances the interaction between β -catenin and its cognate E3 ubiquitin ligase, SCF β -TrCP.[1][2] This enhanced interaction facilitates the ubiquitination and subsequent proteasomal degradation of β -catenin, particularly mutant forms that are resistant to degradation and are implicated in various cancers.[1][3][4] These application notes provide detailed protocols for utilizing NRX-252114 to induce β -catenin degradation in cell-based assays, along with data presentation and visualization to aid in experimental design and interpretation.

Mechanism of Action

In the canonical Wnt signaling pathway, β -catenin levels are tightly controlled by a "destruction complex," which includes Axin, APC, GSK3, and CK1. This complex facilitates the phosphorylation of β -catenin, marking it for recognition by the E3 ligase β -TrCP and subsequent proteasomal degradation. Mutations in β -catenin can prevent this phosphorylation, leading to its accumulation and the activation of pro-oncogenic gene transcription. NRX-252114 acts by stabilizing the interaction between β -TrCP and even unphosphorylated or mono-phosphorylated β -catenin, thereby bypassing the need for the initial phosphorylation steps and promoting the degradation of these otherwise stable mutant forms.



Quantitative Data Summary

The following tables summarize the key quantitative parameters of **NRX-252114**'s activity based on available in vitro and cell-based assay data.

Table 1: In Vitro Activity of NRX-252114

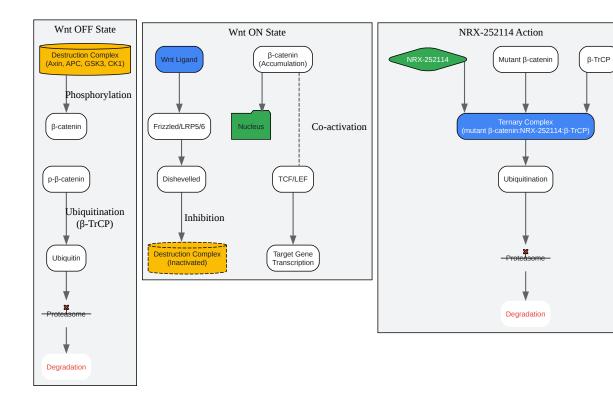
Parameter	Value	Description
EC50	6.5 nM	Concentration for 50% enhancement of pSer33/S37A β-catenin peptide binding to β-TrCP.
Kd	0.4 nM	Binding affinity for the β -catenin: β -TrCP interaction.

Table 2: Cellular Activity of NRX-252114

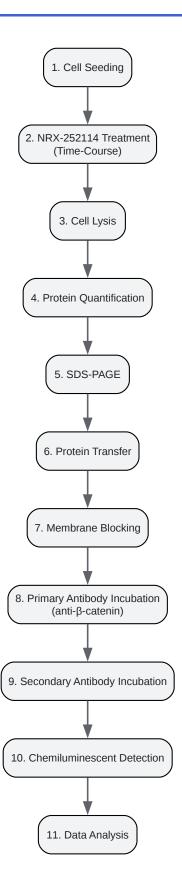
Cell Line	β-Catenin Mutant	Effective Concentration	Treatment Duration	Outcome
Engineered HEK293T	S33E/S37A (phosphomimetic)	Starting at ~50 μΜ	6 hours	Dose-dependent degradation of mutant β-catenin.
Transfected HEK293T	S33E/S37A	20 μΜ	6 hours	Robust interaction between mutant β-catenin and β-TrCP.

Signaling Pathway Diagram









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- To cite this document: BenchChem. [Application Notes and Protocols for NRX-252114-Mediated β-Catenin Degradation]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11928317#nrx-252114-treatment-duration-foreffective-catenin-degradation]

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